

Measuring GLP-1 Secretion in Response to Colesevelam: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Colesevelam

Cat. No.: B1201991

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

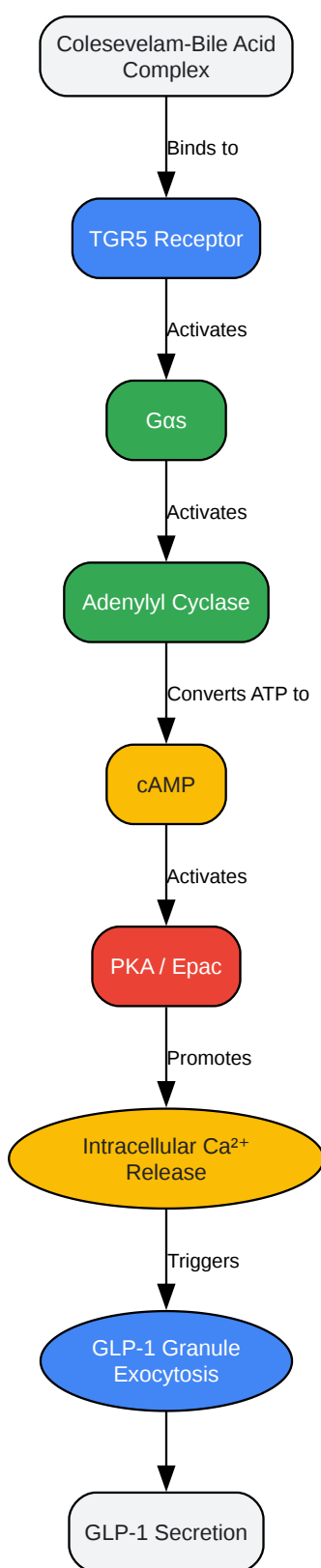
Introduction

Colesevelam, a bile acid sequestrant, is an established therapy for hypercholesterolemia and has also been approved for improving glycemic control in patients with type 2 diabetes.[1] Its glucose-lowering effects are, in part, attributed to the stimulation of Glucagon-like peptide-1 (GLP-1) secretion.[2][3] These application notes provide a comprehensive overview and detailed protocols for measuring GLP-1 secretion in response to **Colesevelam** in both in vitro and in vivo models.

The primary mechanism involves **Colesevelam** binding to bile acids in the intestine, preventing their reabsorption.[3] This leads to an increased concentration of bile acids in the distal gut, particularly the colon, where they activate the G-protein coupled receptor TGR5 (also known as GPBAR1) expressed on enteroendocrine L-cells.[2][4] Activation of TGR5 initiates a downstream signaling cascade, culminating in the secretion of GLP-1.[5][6]

Signaling Pathway of Colesevelam-Induced GLP-1 Secretion

The binding of a **Colesevelam**-bile acid complex to the TGR5 receptor on L-cells triggers a signaling cascade that results in GLP-1 secretion. This process involves the activation of Gαs, leading to an increase in intracellular cyclic AMP (cAMP) and calcium (Ca²⁺) levels, which are key second messengers in the exocytosis of GLP-1-containing granules.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)



[Click to download full resolution via product page](#)

Colesevelam-induced GLP-1 secretion pathway.

Quantitative Data on Colesevelam's Effect on GLP-1 Secretion

The following tables summarize quantitative data from preclinical and clinical studies on the effect of **Colesevelam** on GLP-1 levels.

Table 1: Preclinical Studies (In Vivo)

Animal Model	Colesevelam Dose	Duration of Treatment	Change in GLP-1 Levels	Reference
Diet-Induced Obese (F-DIO) Rats	2% in diet	4 weeks	48% increase in plasma total GLP-1 AUC during OGTT	[9]
Diet-Induced Obese (DIO) Mice	Not specified	7 days	Substantial increase in portal GLP-1 concentration	[4]

Table 2: Clinical Studies in Patients with Type 2 Diabetes

Study Population	Colesevelam Dose	Duration of Treatment	Change in GLP-1 Levels	Reference
Type 2 Diabetes	3.75 g/day	12 weeks	No significant change in postprandial total GLP-1 iAUC	[10]
Type 2 Diabetes	3.75 g/day	Not specified	Increase in fasting total GLP-1 (treatment difference 10 pM) and postprandial total GLP-1 AUC (8 pM x min)	[2]
Type 2 Diabetes	3.75 g/day	Single dose	No acute effect on postprandial GLP-1 levels	[9]

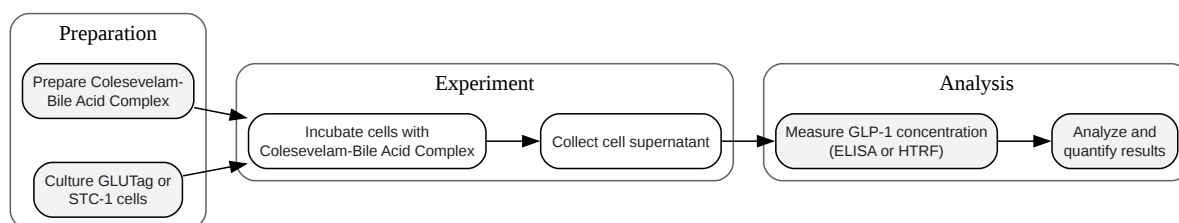
Table 3: Clinical Studies in Patients with Type 1 Diabetes

Study Population	Colesevelam Dose	Duration of Treatment	Change in GLP-1 Levels	Reference
Type 1 Diabetes with Hyperlipidemia	3.75 g/day	12 weeks	Significant median increase in GLP-1 levels during the first 2 hours of a meal challenge test at baseline, but no difference at 12 weeks.	[2]

Experimental Protocols

In Vitro GLP-1 Secretion Assay using Enteroendocrine Cell Lines

This protocol describes the measurement of GLP-1 secretion from enteroendocrine cell lines, such as GLUTag or STC-1 cells, in response to a **Colesevelam**-bile acid complex.



[Click to download full resolution via product page](#)

In vitro GLP-1 secretion assay workflow.

Materials:

- GLUTag or STC-1 cells[11][12]
- Dulbecco's Modified Eagle's Medium (DMEM) with 5.5 mM glucose[11]
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Matrigel (for GLUTag cells)[11]
- **Colesevelam** hydrochloride
- Bile acids (e.g., Glycocholic Acid, Glycochenodeoxycholic Acid, Taurodeoxycholic Acid)
- Krebs-Ringer buffer

- DPP-IV inhibitor
- GLP-1 ELISA or HTRF assay kit

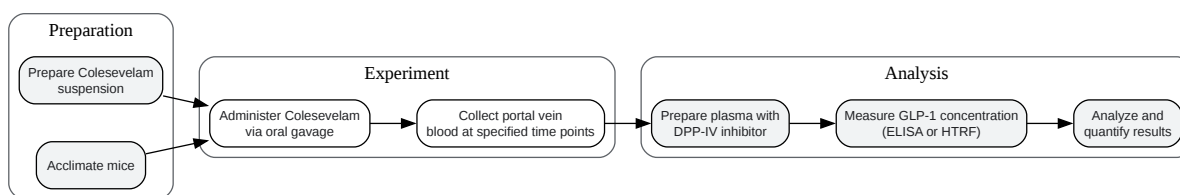
Protocol:

- Cell Culture:
 - Culture GLUTag or STC-1 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified atmosphere of 5% CO₂.[\[11\]](#)
 - For GLUTag cells, coat culture plates with Matrigel.[\[11\]](#)
 - Plate cells in 24-well plates and allow them to reach 60-80% confluency.[\[11\]](#)
- Preparation of **Colesevelam**-Bile Acid Complex:
 - Prepare a stock solution of a mixture of bile acids (e.g., in a 3:3:1 molar ratio of Glycocholic Acid:Glycochenodeoxycholic Acid:Taurodeoxycholic Acid) in a suitable buffer.
 - Incubate **Colesevelam** hydrochloride with the bile acid solution at 37°C with shaking to allow for binding. The exact ratio and incubation time may need to be optimized.
- Stimulation of GLP-1 Secretion:
 - On the day of the experiment, wash the cells twice with Krebs-Ringer buffer.[\[13\]](#)
 - Incubate the cells with the prepared **Colesevelam**-bile acid complex in Krebs-Ringer buffer containing a DPP-IV inhibitor for a specified time (e.g., 2 hours) at 37°C.[\[11\]](#) Include appropriate controls (e.g., vehicle, bile acids alone, **Colesevelam** alone).
- Sample Collection and GLP-1 Measurement:
 - After incubation, collect the cell supernatant.
 - Centrifuge the supernatant to remove any cellular debris.

- Measure the concentration of active GLP-1 in the supernatant using a commercially available ELISA or HTRF kit, following the manufacturer's instructions.[14][15][16][17]

In Vivo Measurement of Portal GLP-1 in Mice

This protocol outlines the procedure for measuring portal vein GLP-1 levels in mice following oral administration of **Colesevelam**.



[Click to download full resolution via product page](#)

In vivo portal GLP-1 measurement workflow.

Materials:

- Male C57BL/6J mice (or a diet-induced obesity model)
- **Colesevelam** hydrochloride
- Vehicle for suspension (e.g., water or a suitable vehicle)
- Oral gavage needles
- Anesthetic
- Surgical instruments for portal vein cannulation
- Collection tubes containing EDTA and a DPP-IV inhibitor

- GLP-1 ELISA or HTRF assay kit

Protocol:

- Animal Handling and **Colesevelam** Administration:
 - Acclimate mice to the experimental conditions.
 - Prepare a suspension of **Colesevelam** in a suitable vehicle.
 - Administer the **Colesevelam** suspension or vehicle control to the mice via oral gavage.
- Portal Vein Blood Collection:
 - At predetermined time points after **Colesevelam** administration, anesthetize the mice.
 - Perform a surgical procedure to expose the portal vein.[\[18\]](#)[\[19\]](#)
 - Carefully collect blood from the portal vein using a syringe and needle.[\[18\]](#)[\[20\]](#)
 - Immediately transfer the blood into collection tubes containing EDTA and a DPP-IV inhibitor to prevent GLP-1 degradation.
- Plasma Preparation and GLP-1 Measurement:
 - Centrifuge the blood samples to separate the plasma.[\[21\]](#)
 - Store the plasma at -80°C until analysis.
 - Measure the concentration of active GLP-1 in the plasma samples using a commercially available ELISA or HTRF kit according to the manufacturer's protocol.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Conclusion

The protocols and information provided in these application notes offer a framework for researchers to investigate the effects of **Colesevelam** on GLP-1 secretion. The choice of in vitro or in vivo models will depend on the specific research question. Careful execution of these

protocols, coupled with accurate GLP-1 measurement techniques, will yield valuable insights into the mechanism of action of **Colesevelam** and its role in glucose homeostasis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Colesevelam - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. Effects of colesevelam on LDL-C, A1c and GLP-1 levels in patients with type 1 diabetes: a pilot randomized double-blind trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.physiology.org [journals.physiology.org]
- 4. journals.physiology.org [journals.physiology.org]
- 5. diabetesjournals.org [diabetesjournals.org]
- 6. physoc.org [physoc.org]
- 7. TGR5-mediated bile acid sensing controls glucose homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. diabetesjournals.org [diabetesjournals.org]
- 9. Colesevelam has no acute effect on postprandial GLP-1 levels but abolishes gallbladder refilling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. diabetesjournals.org [diabetesjournals.org]
- 11. Cyclic AMP triggers glucagon-like peptide-1 secretion from the GLUTag enteroendocrine cell line - PMC [pmc.ncbi.nlm.nih.gov]
- 12. jme.bioscientifica.com [jme.bioscientifica.com]
- 13. diabetesjournals.org [diabetesjournals.org]
- 14. HTRF Active GLP1 Detection Kit, 500 Assay Points | Revvity [revvity.com]
- 15. elkbiotech.com [elkbiotech.com]
- 16. merckmillipore.com [merckmillipore.com]
- 17. Human GLP-1 ELISA Kit (BMS2194) - Invitrogen [thermofisher.com]

- [18. A portal vein cannulation technique for drug discovery in mice - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [19. researchgate.net](#) [researchgate.net]
- [20. researchgate.net](#) [researchgate.net]
- [21. sinogeneclon.com](#) [sinogeneclon.com]
- To cite this document: BenchChem. [Measuring GLP-1 Secretion in Response to Colesevelam: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201991/docs#measuring-glp-1-secretion-in-response-to-colesevelam-application-notes-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check